

Application Notes and Protocols for Trpc3/6-IN-2

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Compound of Interest

Compound Name: *Trpc3/6-IN-2*

Cat. No.: *B15139321*

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Introduction

Trpc3/6-IN-2 is a potent and selective inhibitor of the Transient Receptor Potential Canonical 3 (TRPC3) and TRPC6 channels. These non-selective cation channels are implicated in a variety of physiological processes, including calcium signaling, smooth muscle contraction, and neuronal activity.[1][2] Dysregulation of TRPC3 and TRPC6 has been linked to several pathological conditions, making them attractive targets for drug discovery.[3][4] These application notes provide a detailed protocol for an in vitro assay to characterize the inhibitory activity of **Trpc3/6-IN-2** and other potential modulators of TRPC3 and TRPC6 channels.

Data Presentation

Inhibitory Activity of Trpc3/6-IN-2

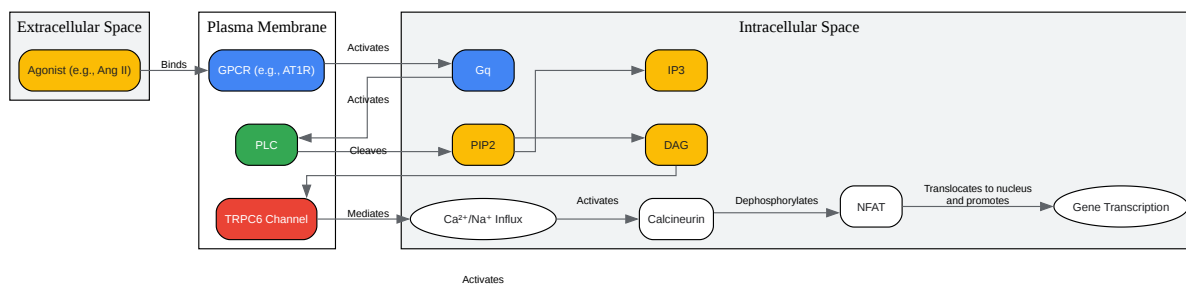
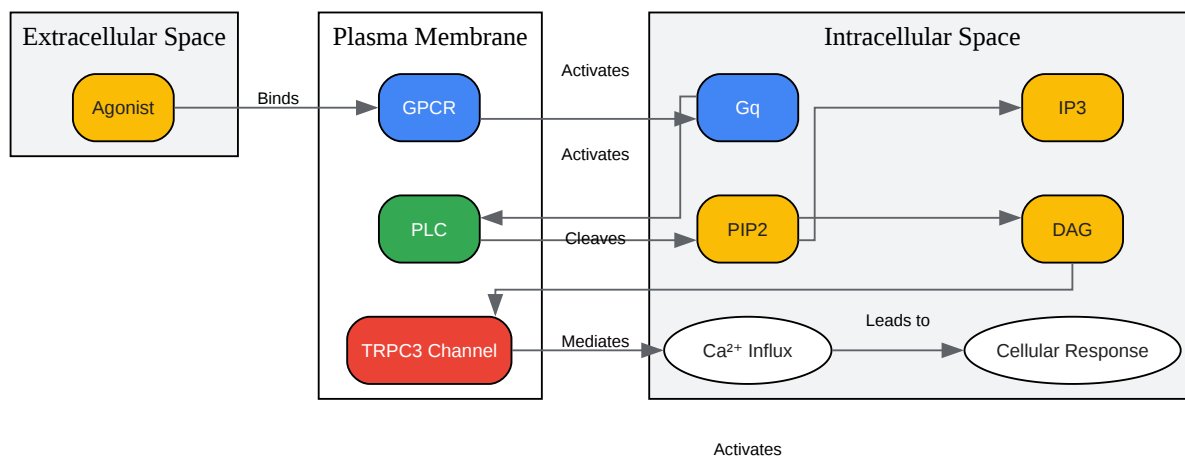
Target	IC50 (nM)	Reference
TRPC3	16	[5]
TRPC6	29.8	[5]

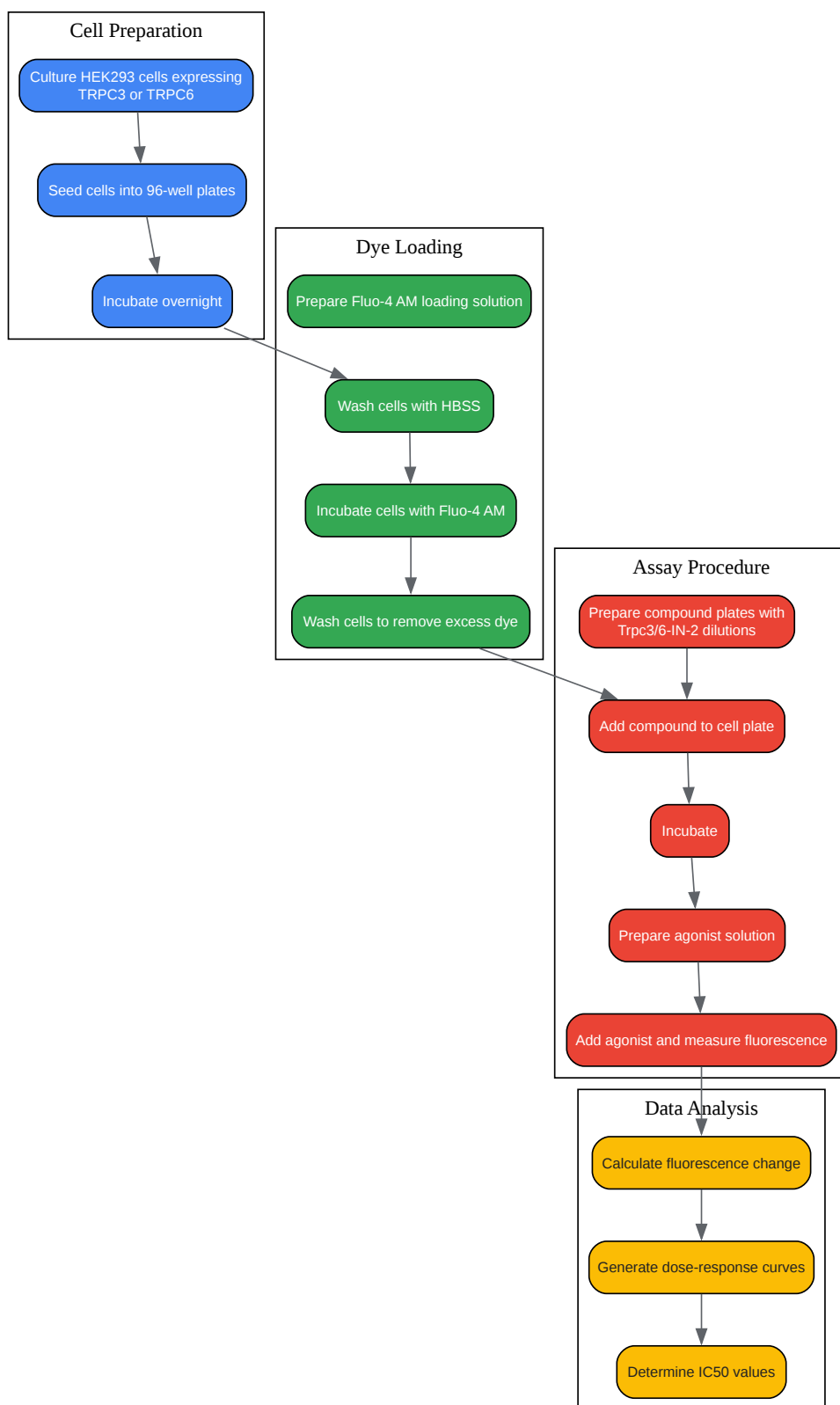
Other Reported TRPC3/6 Inhibitors for Comparison

Compound	Target(s)	IC50 (nM)	Reference
GSK2332255B	TRPC3, TRPC6	5 (TRPC3), 4 (TRPC6)	[6]
GSK2833503A	TRPC3, TRPC6	21 (TRPC3), 3 (TRPC6)	[6]
BTDM	TRPC3, TRPC6	11 (TRPC3), 10 (TRPC6)	[7]
SAR-7334	TRPC3, TRPC6, TRPC7	282 (TRPC3), 9.5 (TRPC6), 226 (TRPC7)	[8]
AM-1473	TRPC3, TRPC6	8 (TRPC3), 0.22 (TRPC6)	[7]

Signaling Pathways

The activation of both TRPC3 and TRPC6 channels is downstream of G-protein coupled receptors (GPCRs) and the activation of Phospholipase C (PLC).[\[2\]](#)[\[4\]](#) PLC cleaves phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). DAG directly activates TRPC3 and TRPC6, leading to an influx of cations, including Ca²⁺ and Na⁺, which depolarizes the cell membrane and contributes to various cellular responses.[\[9\]](#)[\[10\]](#)





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References

- 1. abcam.com [abcam.com]
- 2. TRPC3 - Wikipedia [en.wikipedia.org]
- 3. Transient Receptor Potential Canonical 6 (TRPC6) Channel in the Pathogenesis of Diseases: A Jack of Many Trades - PMC [pmc.ncbi.nlm.nih.gov]
- 4. genecards.org [genecards.org]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Combined TRPC3 and TRPC6 blockade by selective small-molecule or genetic deletion inhibits pathological cardiac hypertrophy - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Modulation and Regulation of Canonical Transient Receptor Potential 3 (TRPC3) Channels [mdpi.com]
- 8. adooq.com [adooq.com]
- 9. Modulation and Regulation of Canonical Transient Receptor Potential 3 (TRPC3) Channels - PMC [pmc.ncbi.nlm.nih.gov]
- 10. TRPC6 - Wikipedia [en.wikipedia.org]
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